

Application Note: Preparation and Administration of C25-140 for In Vivo Research

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Compound of Interest

Compound Name: C25-140

Cat. No.: B15611908

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive guide for the preparation and administration of the small molecule inhibitor **C25-140** for in vivo experimental models. It includes detailed protocols, formulation recipes, and supporting data derived from published literature and supplier information.

Introduction

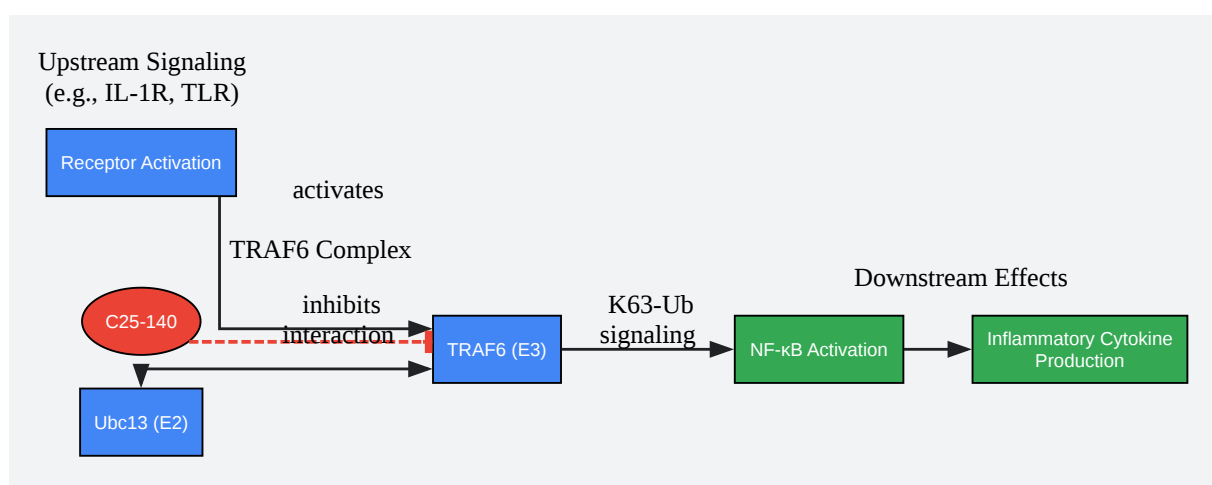
C25-140 is a first-in-class, selective small-molecule inhibitor of the protein-protein interaction between TNF receptor-associated factor 6 (TRAF6) and ubiquitin-conjugating enzyme E2 N (Ubc13)[1][2]. TRAF6 is a critical E3 ligase that, upon activation, interacts with Ubc13 to generate Lys63-linked ubiquitin chains. This process is a key step in activating downstream signaling pathways, most notably the canonical NF- κ B pathway, which regulates immune and inflammatory responses[3][4]. By blocking the TRAF6-Ubc13 interaction, **C25-140** effectively reduces NF- κ B activation and subsequent inflammatory cytokine secretion[3][5].

Due to its mechanism, **C25-140** is a valuable tool for studying the role of TRAF6 in autoimmune and inflammatory diseases. Preclinical studies have shown its efficacy in mouse models of rheumatoid arthritis and psoriasis[2][3]. Like many small molecule inhibitors, **C25-140** has poor

aqueous solubility, necessitating a carefully designed formulation to ensure bioavailability and consistent results in in vivo experiments. This note details a validated protocol for its preparation and administration.

Mechanism of Action

C25-140 directly binds to TRAF6, sterically hindering its interaction with the E2 conjugating enzyme Ubc13. This prevents the formation of K63-linked polyubiquitin chains on TRAF6 itself and other substrates, which are essential for the recruitment and activation of downstream kinases that ultimately lead to NF- κ B activation[6].



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Figure 1: Mechanism of **C25-140** Inhibition.

Physicochemical and Solubility Data

Proper formulation begins with understanding the compound's basic properties. **C25-140** is a solid organic molecule with limited solubility in aqueous solutions but good solubility in organic solvents like DMSO.

Table 1: Physicochemical Properties of **C25-140**

Property	Value	Reference
Chemical Name	3-[3,5-Dimethyl-1-(3-methyl-1,2,4-triazolo[4,3-b]pyridazin-6-yl)-1H-pyrazol-4-yl]-1-[4-(phenylmethyl)-1-piperidinyl]-1-propanone	[5][7]
Molecular Formula	C ₂₆ H ₃₁ N ₇ O	[7]
Molecular Weight	457.57 g/mol	[1][5]
CAS Number	1358099-18-9	[7][8]
Appearance	Solid	[7]
Purity	≥98%	[5][7]

| Solubility | DMSO: 41-92 mg/mL Ethanol: ~9.2 mg/mL Methanol: Soluble [[1][7][8] |

Note: The solubility in DMSO can be affected by absorbed moisture. It is critical to use fresh, anhydrous DMSO for preparing stock solutions.[1]

Recommended Formulation for In Vivo Administration

For systemic administration (e.g., intraperitoneal or intravenous), a multi-component vehicle is required to keep **C25-140** in solution upon injection into the aqueous physiological environment. The following vehicle is recommended for achieving a clear, stable solution.

Table 2: Recommended Vehicle for Injectable **C25-140** Formulation

Component	Purpose	Final Concentration (%)
DMSO	Primary Solvent	5%
PEG300	Co-solvent / Vehicle	40%
Tween® 80	Surfactant / Emulsifier	5%
ddH ₂ O or Saline	Diluent / Vehicle	50%

This formulation is based on a protocol provided by Selleck Chemicals.[\[1\]](#)

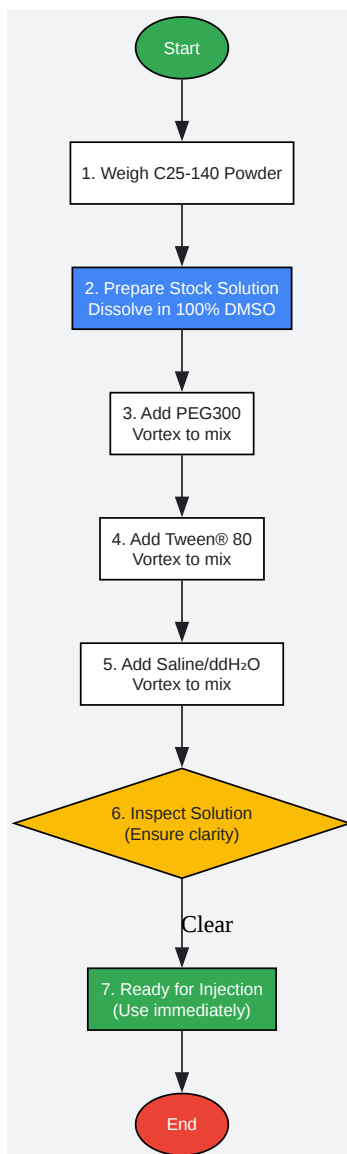
Experimental Protocol: Preparation of C25-140 for Intraperitoneal (i.p.) Injection

This section provides a step-by-step methodology for preparing a **C25-140** solution for in vivo use. All steps should be performed in a sterile environment (e.g., a laminar flow hood) to prevent contamination.

Materials and Equipment

- **C25-140** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300), sterile
- Tween® 80 (Polysorbate 80), sterile
- Sterile deionized water (ddH₂O) or sterile 0.9% Saline
- Sterile, conical microcentrifuge tubes and polypropylene tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sterile syringes and needles (e.g., 27G) for administration

Workflow Diagram



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Figure 2: Workflow for **C25-140** Formulation.

Step-by-Step Preparation Protocol

This protocol is for preparing a final volume of 1 mL. Adjust volumes proportionally as needed. The final solution should be prepared fresh and used immediately for best results[1].

- Prepare Stock Solution:
 - Weigh the required amount of **C25-140** powder.

- Dissolve it in 50 μ L of anhydrous DMSO. Vortex or sonicate briefly if needed to ensure it is fully dissolved and the solution is clear. This will be your concentrated stock.
- Add Co-Solvent:
 - To the DMSO stock solution, add 400 μ L of PEG300.
 - Vortex thoroughly until the solution is homogeneous and clear.
- Add Surfactant:
 - Add 50 μ L of Tween® 80 to the mixture.
 - Vortex again until the solution is homogeneous and clear.
- Final Dilution:
 - Slowly add 500 μ L of sterile saline or ddH₂O to the mixture while vortexing. This dropwise addition is crucial to prevent precipitation of the compound.
 - The final volume will be 1 mL.
- Final Inspection:
 - Visually inspect the final solution. It should be a clear, precipitate-free liquid. If any cloudiness or precipitate is observed, the solution should not be used.

Example Calculation: 10 mg/kg Dose

- Animal weight: 25 g (0.025 kg)
- Desired dose: 10 mg/kg
- Total **C25-140** needed per animal: $10 \text{ mg/kg} \times 0.025 \text{ kg} = 0.25 \text{ mg}$
- Injection volume: Assume 100 μ L (0.1 mL) per animal
- Required concentration of dosing solution: $0.25 \text{ mg} / 0.1 \text{ mL} = 2.5 \text{ mg/mL}$

To prepare 1 mL of this 2.5 mg/mL solution, you would start by dissolving 2.5 mg of **C25-140** powder in 50 µL of DMSO and then proceed with the protocol as described above.

Administration and Dosing in Preclinical Models

C25-140 has been successfully administered in mice via multiple routes. The dosage and frequency depend on the specific disease model and experimental design.

Table 3: Published In Vivo Dosing Regimens for **C25-140**

Administration Route	Dosage	Frequency	Animal Model	Reference
Intraperitoneal (i.p.)	6, 10, and 14 mg/kg	Twice daily	Collagen-Induced Arthritis (CIA) in mice	[3][8]
Topical	~1.5 mg/kg	Twice daily	Imiquimod-induced psoriasis in mice	[3][7]
Intravenous (i.v.)	10 mg/kg	Single dose	Pharmacokinetic study in mice	[8][9]

| Oral (p.o.) | 10 mg/kg | Single dose | Pharmacokinetic study in mice |[8] |

Pharmacokinetic Profile

Pharmacokinetic studies in mice provide insight into the absorption, distribution, metabolism, and excretion (ADME) of **C25-140**. These parameters confirm its suitability for in vivo use[9].

Table 4: Pharmacokinetic Parameters of **C25-140** in Mice (10 mg/kg Dose)

Route	C _{max} (µg/mL)	AUC (ng·min/mL)	t _{1/2} (min)	Vd (L/kg)	Reference
Intravenous (i.v.)	9.7	274,083	80.6	4.13	[8]
Intraperitoneal (i.p.)	4.2	100,000	184.0	25.6	[8]
Oral (p.o.)	3.4	124,034	127.3	13.3	[8]

C_{max}: Maximum plasma concentration; AUC: Area under the curve; t_{1/2}: Half-life; Vd: Volume of distribution.

Safety and Handling

- **C25-140** is for research use only[5].
- Follow standard laboratory safety procedures. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the powder in a well-ventilated area or chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information[7].

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- To cite this document: BenchChem. [Application Note: Preparation and Administration of C25-140 for In Vivo Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611908/docs#application-note-preparation-and-administration-of-c25-140-for-in-vivo-research\]](https://www.benchchem.com/product/b15611908/docs#application-note-preparation-and-administration-of-c25-140-for-in-vivo-research)

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